

Safety and Handling Precautions for 4-Bromo-2-methylanisole: A Technical Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: **4-Bromo-2-methylanisole**

Cat. No.: **B088804**

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides comprehensive safety and handling information for **4-Bromo-2-methylanisole** (CAS No. 14804-31-0). The following sections detail the physical and chemical properties, toxicological data, handling and storage procedures, and emergency measures to ensure the safe use of this compound in a laboratory setting.

Chemical and Physical Properties

4-Bromo-2-methylanisole is a brominated aromatic compound.^[1] Its properties are summarized in the table below.

Property	Value	Source(s)
Molecular Formula	C ₈ H ₉ BrO	[1] [2] [3] [4]
Molecular Weight	201.06 g/mol	[2] [4] [5] [6]
Appearance	White to cream or pale yellow solid crystalline powder	[3] [7]
Melting Point	66 - 69 °C / 150.8 - 156.2 °F	[2] [5] [7]
Boiling Point	126 - 128 °C @ 10 Torr	[2]
Flash Point	No information available/Not applicable	[5] [7]
Solubility	Moderately soluble in organic solvents, low solubility in water	[1]
CAS Number	14804-31-0	[1] [2] [3] [4] [5] [7]

Toxicological Information and Hazard Identification

While some safety data sheets suggest that **4-Bromo-2-methylanisole** is not classified as hazardous under the 2012 OSHA Hazard Communication Standard, other sources indicate potential hazards.[\[7\]](#) It is prudent to handle this chemical with care, assuming it may cause skin and eye irritation.

Hazard Classification (GHS)	Category	Statement	Source(s)
Skin Corrosion/Irritation	2	Causes skin irritation	[6] [8]
Serious Eye Damage/Eye Irritation	2A	Causes serious eye irritation	[6] [8]
Specific Target Organ Toxicity (Single Exposure)	3	May cause respiratory irritation	[6] [8]

Acute Toxicity: Information on acute toxicity is limited.[7]

Carcinogenicity: There is no information available to indicate that this compound is a carcinogen.[7]

Handling and Storage

Proper handling and storage procedures are crucial to minimize exposure and ensure laboratory safety.

Engineering Controls

- Work in a well-ventilated area. Use of a chemical fume hood is recommended for all procedures involving this compound.[9]

Personal Protective Equipment (PPE)

- Eye/Face Protection: Wear appropriate protective eyeglasses or chemical safety goggles as described by OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.[7]
- Skin Protection: Wear appropriate protective gloves and clothing to prevent skin exposure.[7]
- Respiratory Protection: Under normal use conditions with adequate ventilation, respiratory protection is not typically required.[7] For large-scale operations or in situations with potential for aerosolization, a NIOSH/MSHA approved respirator may be necessary.[10]

General Hygiene Measures

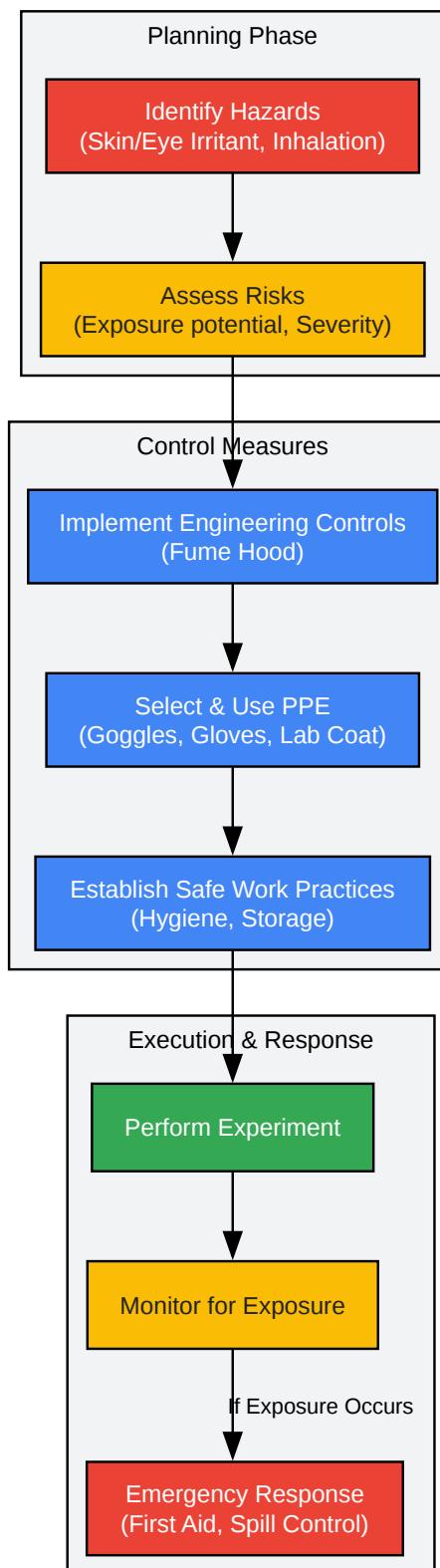
- Avoid contact with skin, eyes, and clothing.[7]
- Do not ingest or inhale.[7]
- Wash hands thoroughly after handling.[9]
- Do not eat, drink, or smoke in areas where this chemical is handled or stored.[11]

Storage

- Keep containers tightly closed in a dry, cool, and well-ventilated place.[[7](#)]
- Store away from heat and sources of ignition.[[7](#)]

Experimental Protocols: Risk Assessment Workflow

The following diagram illustrates a logical workflow for risk assessment and control when working with **4-Bromo-2-methylanisole**.



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Caption: Risk assessment and control workflow for handling **4-Bromo-2-methylanisole**.

First-Aid Measures

In case of exposure, follow these first-aid procedures and seek medical attention.

Exposure Route	First-Aid Procedure	Source(s)
Eye Contact	Rinse immediately with plenty of water, also under the eyelids, for at least 15 minutes. Get medical attention.	[7]
Skin Contact	Wash off immediately with plenty of water for at least 15 minutes. Get medical attention if symptoms occur.	[7]
Inhalation	Remove to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Get medical attention if symptoms occur.	[7][10][12]
Ingestion	Clean mouth with water and drink plenty of water afterwards. Do NOT induce vomiting. Get medical attention.	[7][10][12]

Fire and Explosion Hazards

Hazard	Details	Source(s)
Flammability	Combustible solid.	[5]
Suitable Extinguishing Media	Use water spray, carbon dioxide (CO ₂), dry powder, or foam.	[11]
Unsuitable Extinguishing Media	Do not use a heavy water stream.	[11]
Hazardous Combustion Products	May produce carbon monoxide, carbon dioxide, and hydrogen bromide upon combustion.	[9]
Firefighter Protective Equipment	As in any fire, wear self-contained breathing apparatus (SCBA) with a full facepiece operated in pressure-demand or other positive pressure mode and full protective gear.	[7]

Accidental Release Measures

In the event of a spill, follow these procedures to mitigate the hazard.

- Personal Precautions: Ensure adequate ventilation. Use personal protective equipment as required. Avoid dust formation.[7]
- Environmental Precautions: Should not be released into the environment.[7]
- Methods for Cleaning Up: Sweep up and shovel into suitable containers for disposal. Avoid dust formation.[7]

Disposal Considerations

Dispose of this chemical and its container in accordance with local, regional, and national regulations. Contact a licensed professional waste disposal service to dispose of this material.

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- To cite this document: BenchChem. [Safety and Handling Precautions for 4-Bromo-2-methylanisole: A Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b088804#safety-and-handling-precautions-for-4-bromo-2-methylanisole>

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